

N-Boc-N-methyl- β -alanine molecular weight and formula

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Compound of Interest

Compound Name: 3-((Tert-butoxycarbonyl)
(methyl)amino)propanoic acid

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An In-depth Technical Guide to N-Boc-N-methyl- β -alanine

Authored by a Senior Application Scientist

This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals on N-Boc-N-methyl- β -alanine. It delves into the core physicochemical properties, applications, and experimental considerations for this versatile synthetic amino acid derivative.

Introduction: A Unique Building Block for Peptide and Small Molecule Synthesis

N-Boc-N-methyl- β -alanine is a non-proteinogenic amino acid derivative that has garnered significant interest in medicinal chemistry and drug development. Its structure incorporates two key modifications to the natural amino acid β -alanine: a tert-butoxycarbonyl (Boc) protecting group on the amino nitrogen and a methyl group also attached to the nitrogen.

The Boc group provides a stable, acid-labile protecting group essential for controlled, stepwise peptide synthesis.^[1] The N-methylation is of particular importance; it imparts unique conformational constraints and metabolic stability to peptides and peptidomimetics. This modification can enhance a drug candidate's oral bioavailability and in vivo half-life by rendering the adjacent peptide bond resistant to enzymatic degradation by proteases.

Consequently, N-Boc-N-methyl- β -alanine serves as a crucial building block for creating novel therapeutic agents with improved pharmacokinetic profiles.[\[1\]](#)[\[2\]](#)

Core Physicochemical and Identification Properties

A thorough understanding of the physicochemical properties of N-Boc-N-methyl- β -alanine is fundamental for its effective use in synthesis and research. These properties dictate its solubility, reactivity, and storage requirements.

Table 1: Identification and Physicochemical Properties of N-Boc-N-methyl- β -alanine

Property	Value	Source(s)
IUPAC Name	3-[(tert-Butoxycarbonyl)(methyl)amino]propanoic acid	[3]
Synonyms	Boc-N-methyl-b-alanine	[3]
CAS Number	124072-61-3	[3]
Molecular Formula	C ₉ H ₁₇ NO ₄	[3] [4] [5]
Molecular Weight	203.24 g/mol	[3] [4]
Appearance	White to off-white powder	[5]
Melting Point	88-94 °C	[1]
SMILES	CC(C)(C)OC(=O)N(C)CCC(=O)O	[3]
Storage Conditions	Store at 2°C - 8°C	[3]

Structural Diagram

The unique arrangement of the Boc protecting group and the N-methyl group is central to the molecule's utility in chemical synthesis.

Caption: Chemical structure of N-Boc-N-methyl- β -alanine.

Applications in Peptide Synthesis and Drug Discovery

The primary application of N-Boc-N-methyl- β -alanine is as a specialized building block in solid-phase peptide synthesis (SPPS) and solution-phase synthesis.

- **Peptide Synthesis:** It is used to introduce N-methylated β -alanine residues into a peptide sequence. This modification is a key strategy in peptidomimetic design to enhance metabolic stability and influence peptide conformation. The N-methyl group sterically hinders the amide bond, making it less susceptible to cleavage by peptidases.^{[1][2]}
- **Drug Development:** In medicinal chemistry, this compound is used to create analogs of biologically active peptides or small molecules. By replacing a standard amino acid with N-Boc-N-methyl- β -alanine, researchers can fine-tune the pharmacological properties of a lead compound, potentially improving its potency, selectivity, and duration of action.^[2]
- **Scaffold for Novel Compounds:** Beyond peptides, it serves as a versatile scaffold for synthesizing complex organic molecules and novel chemical entities for screening in drug discovery programs.^[3]

Experimental Protocol: Incorporation into a Peptide Chain via SPPS

The following is a generalized, self-validating protocol for the incorporation of N-Boc-N-methyl- β -alanine into a peptide sequence using Boc-chemistry solid-phase peptide synthesis (SPPS).

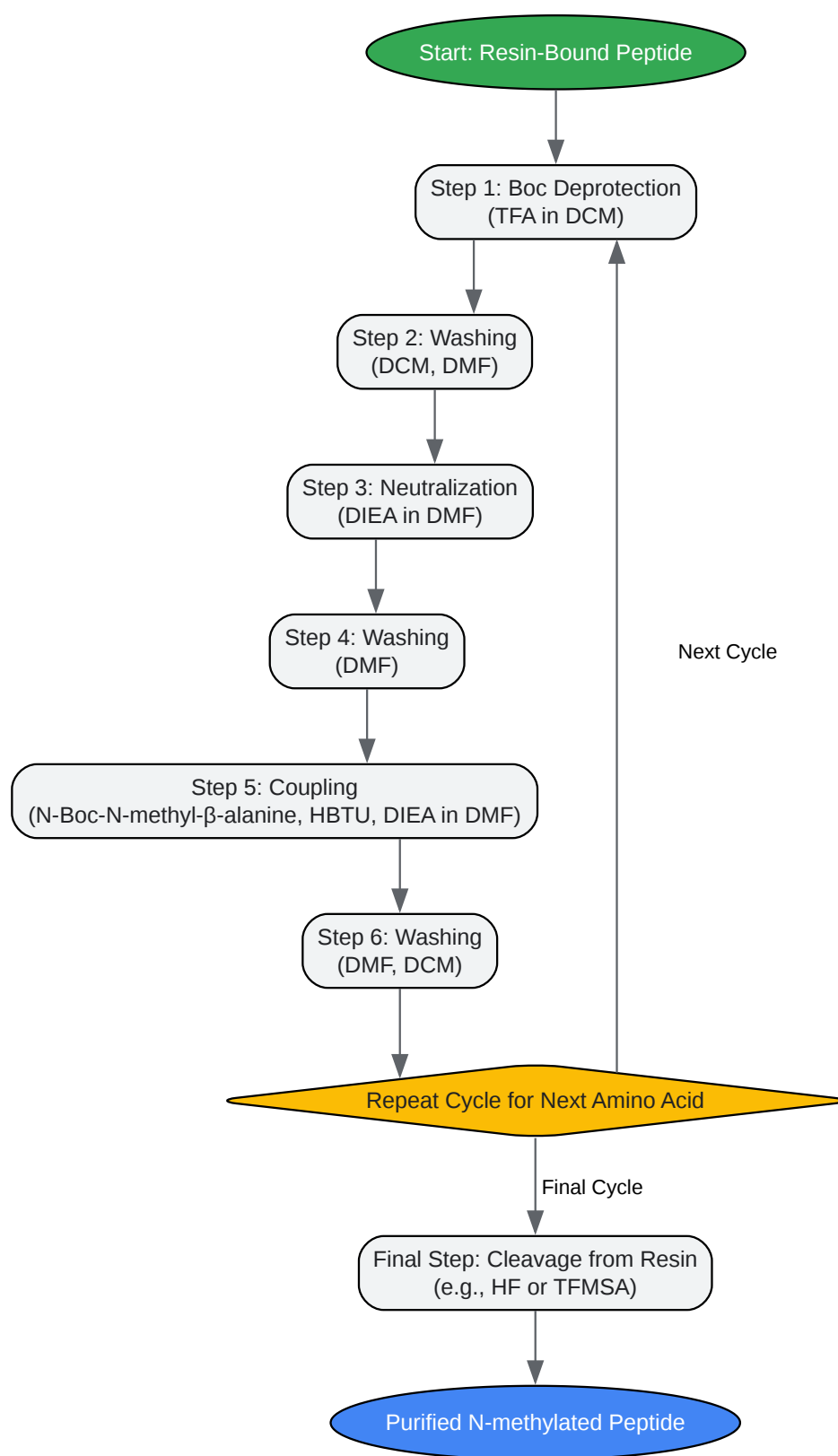
Rationale: Boc-SPPS relies on a strong acid, typically trifluoroacetic acid (TFA), for the deprotection of the temporary N α -Boc group, while the side-chain protecting groups and the linkage to the resin are stable to these conditions. The free amine is then neutralized before coupling the next amino acid.

Materials:

- N-Boc-N-methyl- β -alanine
- Peptide synthesis resin (e.g., Merrifield resin) pre-loaded with the C-terminal amino acid

- Dichloromethane (DCM)
- Trifluoroacetic acid (TFA)
- Diisopropylethylamine (DIEA)
- Coupling reagent (e.g., HBTU - O-(Benzotriazol-1-yl)-N,N,N',N'-tetramethyluronium hexafluorophosphate)
- N,N-Dimethylformamide (DMF)

Workflow:



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Caption: Workflow for Boc-SPPS incorporating N-Boc-N-methyl-β-alanine.

Step-by-Step Methodology:

- Resin Swelling: Swell the resin-bound peptide in DCM for 30 minutes in the reaction vessel.
- Boc Deprotection:
 - Drain the DCM.
 - Add a solution of 50% TFA in DCM to the resin.
 - Agitate for 2 minutes. Drain.
 - Add a fresh solution of 50% TFA in DCM and agitate for 20-30 minutes.
 - Self-Validation: A small aliquot can be tested with chloranil to confirm the presence of a free secondary amine.
- Washing: Drain the TFA solution and wash the resin thoroughly with DCM (3x), followed by DMF (3x) to remove residual acid and TFA salts.
- Neutralization:
 - Add a solution of 10% DIEA in DMF to the resin.
 - Agitate for 5-10 minutes.
 - Drain and repeat the neutralization step.
 - Causality: This step is crucial to ensure the newly exposed amine is in its free base form, which is necessary for the subsequent nucleophilic attack during the coupling reaction.
- Washing: Wash the resin with DMF (3x) to remove excess DIEA.
- Coupling:
 - In a separate vial, pre-activate N-Boc-N-methyl- β -alanine (3 equivalents relative to resin loading) with HBTU (3 eq.) and DIEA (6 eq.) in DMF for 2-5 minutes.
 - Add the activated amino acid solution to the resin.

- Agitate for 1-2 hours.
- Self-Validation: Monitor the reaction completion using a qualitative test like the Kaiser test (note: as a secondary amine, it will yield a reddish-brown color, not the typical blue).
- Washing: Drain the coupling solution and wash the resin with DMF (3x) followed by DCM (3x) to remove unreacted reagents.
- Cycle Repetition: The peptide-resin is now ready for the next deprotection and coupling cycle.

Safety, Handling, and Storage

As with any laboratory chemical, proper safety precautions are essential when handling N-Boc-N-methyl- β -alanine.

- Personal Protective Equipment (PPE): Wear standard PPE, including safety goggles, a lab coat, and chemical-resistant gloves.[\[6\]](#)[\[7\]](#)
- Handling: Avoid dust formation.[\[6\]](#) Use in a well-ventilated area or under a chemical fume hood. Wash hands thoroughly after handling.[\[6\]](#)
- Storage: Keep the container tightly closed in a dry, well-ventilated place.[\[8\]](#) Recommended storage is refrigerated at 2-8°C.[\[3\]](#)
- Incompatibilities: Avoid contact with strong oxidizing agents and strong acids.[\[6\]](#)[\[7\]](#)

Conclusion

N-Boc-N-methyl- β -alanine is a high-value chemical reagent for advanced peptide synthesis and medicinal chemistry. Its unique N-methylated structure provides a strategic tool for enhancing the drug-like properties of peptide-based therapeutics. The protocols and data presented in this guide offer a foundational framework for the successful application of this compound in research and development settings, enabling the creation of next-generation therapeutics with improved stability and efficacy.

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